

Furyl hydroxymethyl ketone historical discovery biomass

Author: Smolecule Technical Support Team, Date: February 2026

Compound Focus: Furyl hydroxymethyl ketone


CAS No.: 17678-19-2

Cat. No.: S752361

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Chemical Profile and Historical Context

Table 1: Chemical Identity of Furyl Hydroxymethyl Ketone (FHK) [1]

Property	Description
CAS Registry Number	17678-19-2
IUPAC Name	1-(2-Furanyl)-2-hydroxyethanone
Molecular Formula	C ₆ H ₆ O ₃
Molecular Weight	126.11 g/mol
Chemical Structure	 Chemical structure of FHK: a furan ring attached to a hydroxyketone group.

FHK is an α -hydroxy ketone bearing both a carbonyl and a hydroxyl group, making it a valuable intermediate for synthesizing more complex chemicals like pharmaceuticals and polymer precursors [2]. Its discovery is closely tied to the thermal degradation of biomass, particularly carbohydrate-rich materials.

A key mechanism was identified in the thermal degradation of **agar** [3]. Research shows that agar first decomposes into 3,6-anhydrogalactopyranose and galactopyranose monomers. Through subsequent ring-

opening, dehydration, and hydrogen transfer reactions, the 3,6-anhydrogalactopyranose is ultimately converted into FHK [3]. This pathway highlighted biomass as a direct source for FHK and flagged it as a product with some toxicity concerns [3].

Modern Synthesis Pathways

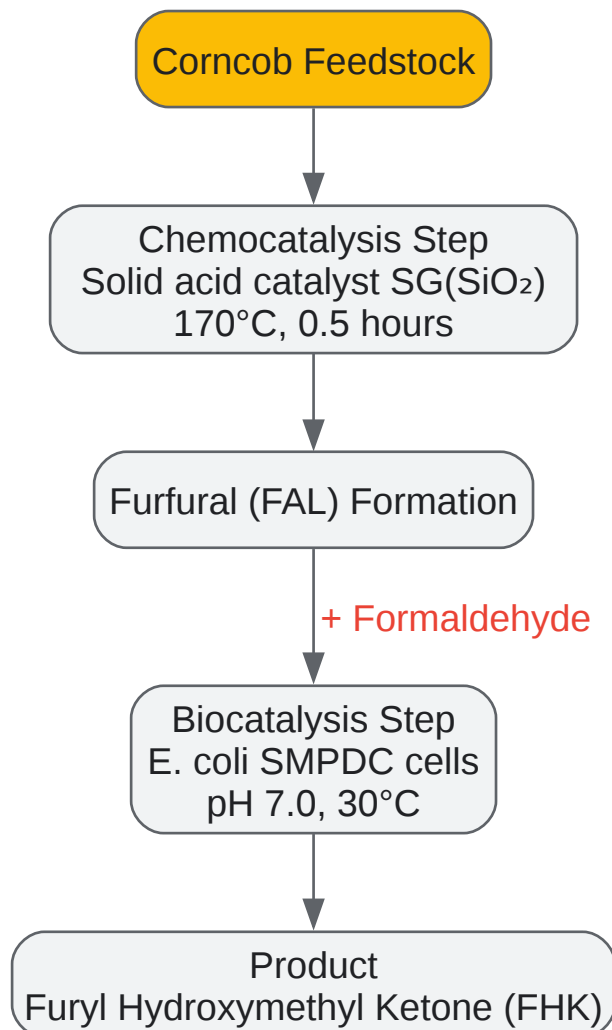
Traditional chemical synthesis often faces challenges like harsh conditions and low selectivity. Recent research focuses on more efficient and sustainable methods, primarily from furfural (FAL) or directly from raw biomass.

Table 2: Comparison of Key Synthesis Methods for FHK [2] [4]

Method	Key Features / Conditions	Reported Yield	Advantages / Challenges
Chemical Synthesis (from cellulose)	ZnCl ₂ hydrate (ionic liquid)/anisole system, 115°C [4]	Up to 46% (from cellobiose) [4]	Challenge: Requires high temperatures, strong acids; lower selectivity [2].
Chemobiological Cascade (from corncob)	Tandem catalysis: SG(SiO ₂) chemocatalyst + SMPDC whole-cell biocatalyst [2]	Efficient one-pot conversion [2]	Advantage: Milder conditions, reduced energy consumption, minimized by-products [2].

Detailed Experimental Protocol: One-Pot Chemobiological Synthesis

The following diagram illustrates the integrated workflow for converting corncob into FHK using tandem chemocatalysis and biotransformation [2]:



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Integrated chemobiological process for FHK synthesis from corncob. [2]

Procedure Overview [2]:

- **Chemocatalytic Step (Furfural Production):**

- **Feedstock Preparation:** Corncob biomass is dried and milled.
- **Reaction Setup:** Biomass is mixed with the solid acid chemocatalyst SG(SiO₂) in a bioreactor.

- **Conversion:** The mixture is heated to **170°C for 0.5 hours** to convert xylose and other C5 sugars in the corncob into furfural (FAL) with a yield of approximately **45%** [2].
- **Biocatalytic Step (Hydroxymethylation):**
 - **Biocatalyst Preparation:** Recombinant *E. coli* cells expressing pyruvate decarboxylase (PDC) are cultivated. These engineered SMPDC cells catalyze the formation of a new carbon-carbon bond.
 - **Reaction Conditions:** The FAL-containing stream is fed into a bioreactor with the SMPDC cells. The optimal bioreaction conditions are:
 - **Temperature:** 30°C
 - **pH:** 7.0
 - **Cofactors:** Addition of Thiamine diphosphate (ThDP) and Mg²⁺.
 - **Reaction:** Formaldehyde is supplied as a co-substrate. The biocatalyst converts FAL to FHK efficiently, even tolerating FAL concentrations up to **200 mM** [2].

Applications and Significance

FHK's value stems from its role as a versatile building block, particularly for synthesizing pharmaceuticals and bioactive molecules.

- **Pharmaceutical Intermediate:** FHK is a **crucial intermediate in the production of the antibiotic Cefuroxime**. It is used to synthesize furan ammonium salts, which are key components in the drug's manufacturing process [2].
- **Synthesis of Other Valuable Chemicals:**
 - It serves as a starting material for synthesizing compounds like **3-iodocoumarins and quinoxalines** [5].
 - Through enzymatic transamination, FHK can be converted into **β-amino alcohols**, which are important structural motifs in various fine chemicals and pharmaceuticals [2].
- **Biomass Valorization:** The development of cascade catalytic systems to produce FHK directly from crude biomass like corncob represents a significant advancement in **green chemistry**, reducing reliance on fossil resources and minimizing environmental impact [2].

Safety and Handling

FHK is classified as a **Dangerous Good for transport**, which may incur additional shipping charges and require special handling protocols [5]. Furthermore, studies on thermal degradation products have indicated

that FHK **shows some toxicity to humans** [3]. It is intended for research use only and is not for diagnostic or therapeutic use [5].

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To cite this document: Smolecule. [Furyl hydroxymethyl ketone historical discovery biomass].

Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b752361#furyl-hydroxymethyl-ketone-historical-discovery-biomass>]

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